

Essential Safety and Handling Guide for TERT Activator Compound (TAC)

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Compound of Interest

Compound Name: *TERT activator-2*

Cat. No.: *B15584753*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling TERT activator compound (TAC), also referred to as TERT activator-1. Since a specific Safety Data Sheet (SDS) for "**TERT activator-2**" is not readily available, this information is synthesized from available data on TAC and general laboratory safety protocols for handling research-grade chemical compounds.

Personal Protective Equipment (PPE)

When handling TERT activator compound (TAC), it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the compound.
Respiratory Protection	Not generally required for small quantities. Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.	Minimizes inhalation of dust or aerosols.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling and Storage

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form or preparing stock solutions.
- Ensure easy access to an eyewash station and safety shower.

2. Handling the Compound:

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- When weighing the solid compound, handle it carefully to avoid creating dust.
- For preparing solutions, add solvents to the compound slowly and in the recommended order.

3. Storage:

- Powder: Store at -20°C for up to 3 years. Keep the container tightly sealed in a dry and dark place.
- Stock Solutions: Aliquot stock solutions to avoid repeated freeze-thaw cycles.
 - Store at -80°C for up to 1 year.
 - Store at -20°C for up to 1 month.

4. Spill Management:

- In case of a spill, ventilate the area and wear appropriate PPE.
- For solid spills, carefully shovel the material into a dry, labeled container. Avoid generating dust.
- For liquid spills, absorb with an inert material and place it in a sealed container for disposal.
- Flush the spill area with water after cleanup.

Disposal Plan

Dispose of TERT activator compound (TAC) and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to dispose of the chemical waste through a licensed professional waste disposal service. Do not dispose of it down the drain or in regular trash.

Signaling Pathway and Experimental Workflow

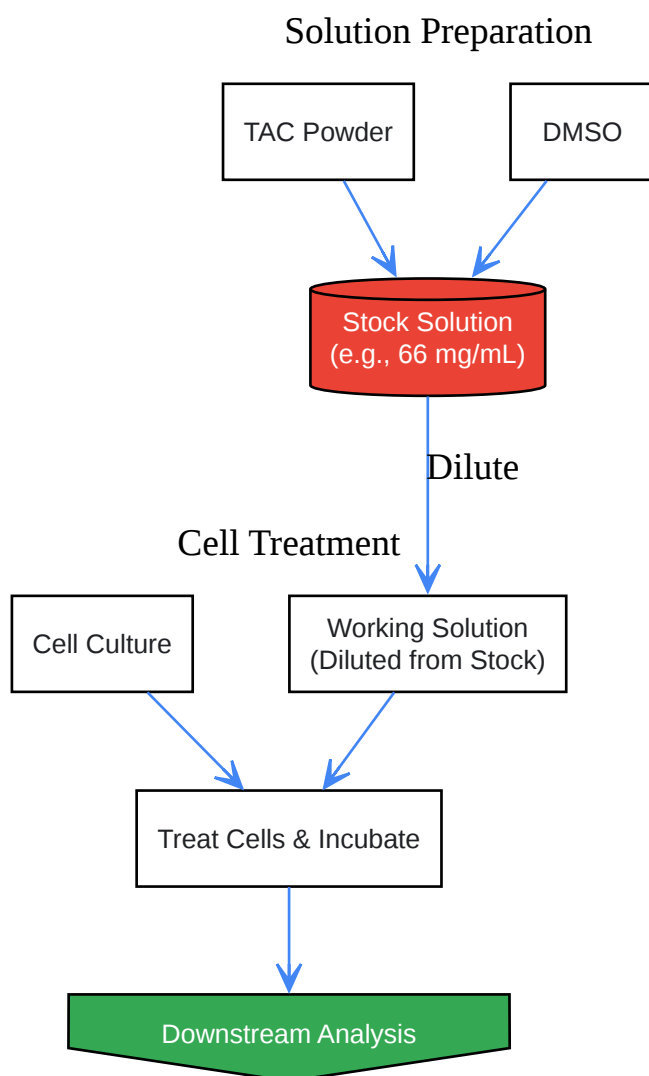
TERT activator compound (TAC) upregulates TERT transcription through the MEK/ERK/AP-1 signaling cascade.^{[1][2]} This activation leads to telomere synthesis, a reduction in cellular senescence and inflammation, and the preservation of cognitive function.^{[1][2]}



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Caption: TERT Activator Compound (TAC) Signaling Pathway.

The general workflow for an in vitro experiment using TAC involves preparing a stock solution and then diluting it to the desired concentration for treating cells.



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Caption: General Experimental Workflow for TERT Activator Compound.

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References

- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [2. TERT activation targets DNA methylation and multiple aging hallmarks - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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